

GEM-5 vs. MARSSx86: A Comparative Analysis for x86 Full-System Simulation

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Compound of Interest		
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For researchers and scientists venturing into the complex domain of computer architecture, the choice of a simulation tool is paramount. Accurate and efficient simulation is the bedrock of architectural exploration, enabling the evaluation of novel designs before committing to costly hardware implementations. This guide provides a detailed comparison of two prominent open-source x86 full-system simulators: **GEM-5** and MARSSx86. We delve into their core features, performance metrics based on experimental data, and the underlying methodologies to provide a comprehensive resource for selecting the most suitable tool for your research needs.

At a Glance: Key Differences



Feature	GEM-5	MARSSx86
Primary Strength	Highly modular and extensible, supporting multiple ISAs.	Detailed and cycle-accurate x86-64 simulation.
Supported ISAs	x86, ARM, RISC-V, SPARC, MIPS, Alpha, POWER.[1][2]	x86-64.[3][4]
Simulation Modes	Full System (FS) and Syscall Emulation (SE).[3]	Full System.
Underlying Technology	Custom, modular C++ and Python framework.[3]	Based on QEMU and PTLsim. [5][6]
Community & Support	Large and active academic and industry community.	Smaller user base.
Flexibility	High; components can be easily swapped and extended. [3]	Moderate; focused on detailed x86 modeling.

Performance and Accuracy: An Experimental Showdown

A critical aspect of any simulator is its fidelity to real hardware. This section presents experimental data comparing **GEM-5** and MARSSx86 against a real Intel Core i7-4770 "Haswell" microarchitecture. The benchmarks used are from the SPEC CPU2006 and MiBench suites.

Experimental Protocols

The following methodology was employed in the comparative studies from which the data is drawn.

Target Hardware: The baseline for comparison is an Intel Core i7-4770 processor with a Haswell microarchitecture, operating at 3.40 GHz.[1][7]

Simulators Configuration: Both **GEM-5** and MARSSx86 were configured to model the target Haswell microarchitecture as closely as possible. This includes matching the core



configuration, cache hierarchy (L1, L2, and L3 cache sizes, associativity, and latency), and memory subsystem.

Benchmarks: A selection of integer and floating-point benchmarks from the SPEC CPU2006 suite and embedded benchmarks from the MiBench suite were used. For the SPEC benchmarks, a fast-forwarding period of 100 million instructions was followed by a detailed simulation of 500 million instructions from a representative portion of the program.[7]

Metrics:

- Instructions Per Cycle (IPC): A measure of processor performance. The percentage error of the simulated IPC compared to the hardware IPC is a key accuracy metric.
- Cache Misses: The number of times the processor has to fetch data from a slower level of the memory hierarchy. The error in simulated cache miss rates indicates the accuracy of the memory subsystem model.
- Branch Mispredictions: The frequency with which the processor incorrectly predicts the outcome of a conditional branch, leading to pipeline flushes. The accuracy of this metric reflects the fidelity of the branch predictor model.
- Simulation Speed: Measured in terms of host time (seconds) to complete the simulation. This indicates the performance of the simulator itself.

Quantitative Performance Data

The following tables summarize the mean absolute percentage error (MAPE) of **GEM-5** and MARSSx86 for various metrics when compared to the real Haswell hardware. Lower percentages indicate higher accuracy.

Table 1: Mean Absolute Percentage Error (MAPE) in IPC[1]



Benchmark Suite	GEM-5	MARSSx86
MiBench (embedded)	37.6%	33.03%
SPEC CPU2006 (integer)	37.1%	22.16%
SPEC CPU2006 (floating point)	35.4%	32.0%

Table 2: Mean Absolute Percentage Error (MAPE) in L1 Data Cache Misses

Benchmark Suite	GEM-5	MARSSx86
MiBench (embedded)	>100%	~40%
SPEC CPU2006 (integer)	>100%	~60%
SPEC CPU2006 (floating point)	>100%	~50%

Table 3: Mean Absolute Percentage Error (MAPE) in L3 Cache Misses

Benchmark Suite	GEM-5	MARSSx86
MiBench (embedded)	~80%	~70%
SPEC CPU2006 (integer)	>100%	~90%
SPEC CPU2006 (floating point)	>100%	>100%

Table 4: Mean Absolute Percentage Error (MAPE) in Branch Mispredictions



Benchmark Suite	GEM-5	MARSSx86
MiBench (embedded)	>100%	~70%
SPEC CPU2006 (integer)	>100%	~80%
SPEC CPU2006 (floating point)	>100%	~90%

Table 5: Average Simulation Time (Lower is Better)[1]

Benchmark Suite	GEM-5	MARSSx86
MiBench (embedded)	Slower	Faster
SPEC CPU2006 (integer)	Slower	Faster
SPEC CPU2006 (floating point)	Slower	Faster

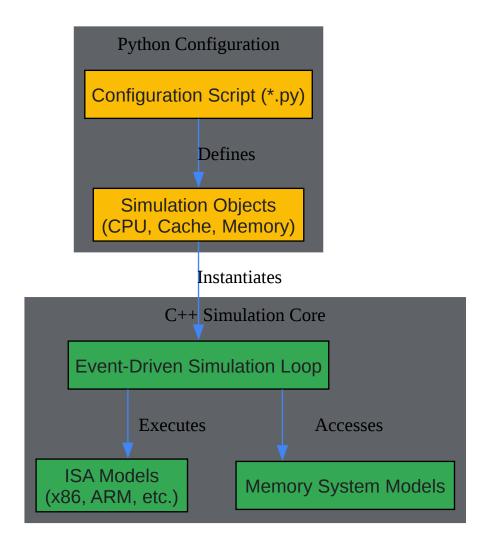
Architectural Deep Dive and Simulation Workflow

To better understand the practical application of these simulators, this section outlines their architectural foundations and typical simulation workflows.

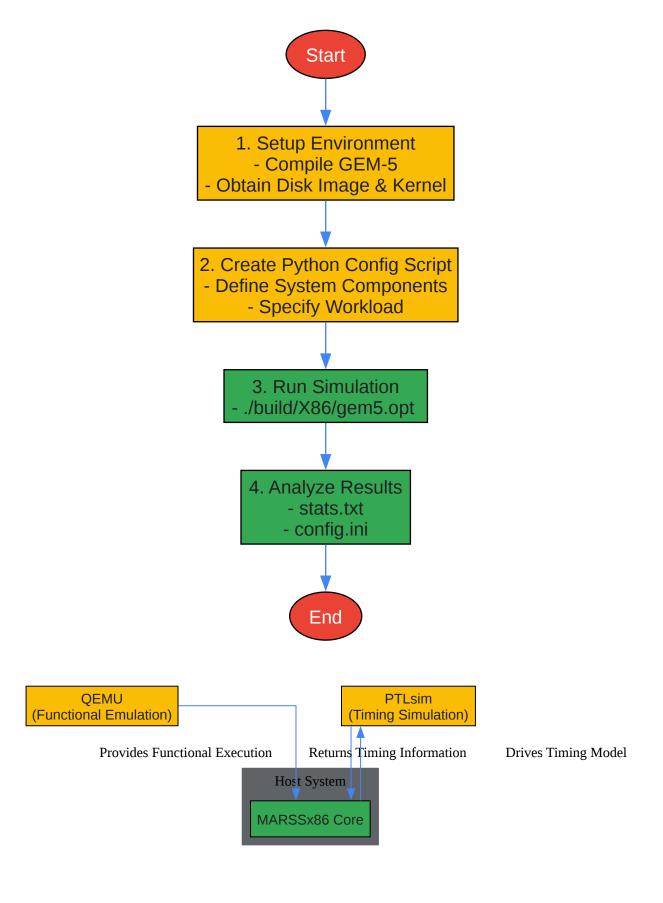
GEM-5: The Modular Powerhouse

GEM-5 is renowned for its modular and extensible design, which allows researchers to mix and match different components to create a custom simulation environment.[3] It is not just a simulator but a framework for building simulators.

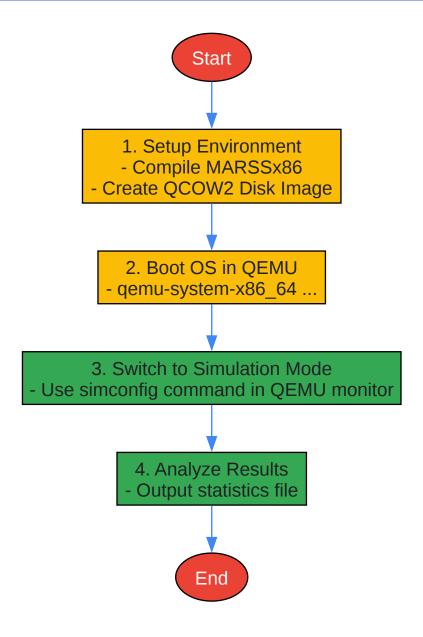












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